

# SS47: An Unidentified Biomarker in Scientific Literature

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SS47

Cat. No.: B12420230

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Researchers and drug development professionals are advised that the identifier "**SS47**" does not correspond to a recognized molecule, gene, or protein within established scientific databases and literature. As a result, a detailed technical guide on its role in any specific disease or process cannot be provided at this time.

Initial comprehensive searches have failed to identify "**SS47**" as a designated name or symbol for any biological entity. This prevents the fulfillment of a detailed analysis, including the compilation of quantitative data, experimental protocols, and the visualization of signaling pathways.

Several possibilities exist for this discrepancy:

- **Typographical Error:** The identifier may contain a typographical error. Please verify the correct spelling and nomenclature.
- **Internal or Provisional Designation:** "**SS47**" might be an internal, provisional, or recently coined term not yet widely adopted in the scientific community or indexed in public databases.
- **Alternative Nomenclature:** The molecule of interest may be more commonly known by a different name or symbol.

It is recommended to cross-reference the identifier with internal documentation or consult with the primary source of the information to obtain the correct and recognized scientific name.

Once a valid identifier is provided, a comprehensive technical guide can be developed.

For reference, searches for similar-sounding or related terms have yielded information on distinct molecules such as:

- SNAP47: A synaptosome-associated protein involved in vesicle fusion and neurotransmitter release. It has been associated with conditions like non-small cell lung cancer and schizophrenia.
- HSP47 (SERPINH1): A heat shock protein that acts as a molecular chaperone for collagen. It is implicated in fibrotic diseases and has been found on the surface of platelets, contributing to thrombosis and hemostasis.
- CD47: A transmembrane protein that interacts with signal regulatory protein alpha (SIRP $\alpha$ ) and plays a role in immune self-recognition.
- PRSS47P: A pseudogene with predicted serine-type endopeptidase activity.

Without a valid and recognized scientific name for the molecule of interest, it is not possible to proceed with a detailed technical analysis. Researchers are encouraged to verify the identifier to enable a thorough investigation into its potential role in disease and other biological processes.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)